

Proper Disposal of OsvaRen: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: OsvaRen
CAS No.: 1173882-48-8
Cat. No.: B12738914

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Essential guidance for the safe and compliant disposal of **OsvaRen**, a phosphate binder medication, intended for researchers, scientists, and drug development professionals. This document outlines the necessary procedures to ensure environmental protection and adherence to regulatory standards.

OsvaRen is a pharmaceutical product used to manage hyperphosphatemia in patients with chronic kidney failure.^{[1][2][3]} Its active ingredients are calcium acetate and heavy magnesium carbonate.^{[1][2][3][4][5][6]} Proper disposal of unused or expired **OsvaRen** is crucial to prevent environmental contamination and ensure workplace safety.

Immediate Safety and Handling

Before handling **OsvaRen** for disposal, it is essential to wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Handle the tablets in a well-ventilated area to avoid inhalation of any dust. In case of accidental contact with skin, wash the area thoroughly with water. If eye contact occurs, rinse cautiously with water for several minutes.

Quantitative Data

The composition of a single **OsvaRen** film-coated tablet is detailed below.

Component	Quantity per Tablet
Calcium Acetate	435 mg (equivalent to 110 mg calcium)
Heavy Magnesium Carbonate	235 mg (equivalent to 60 mg magnesium)
Sucrose	50 mg
Sodium	Not more than 5.6 mg

Source: **OsvaRen** Package Leaflet & Summary of Product Characteristics[1][2][4]

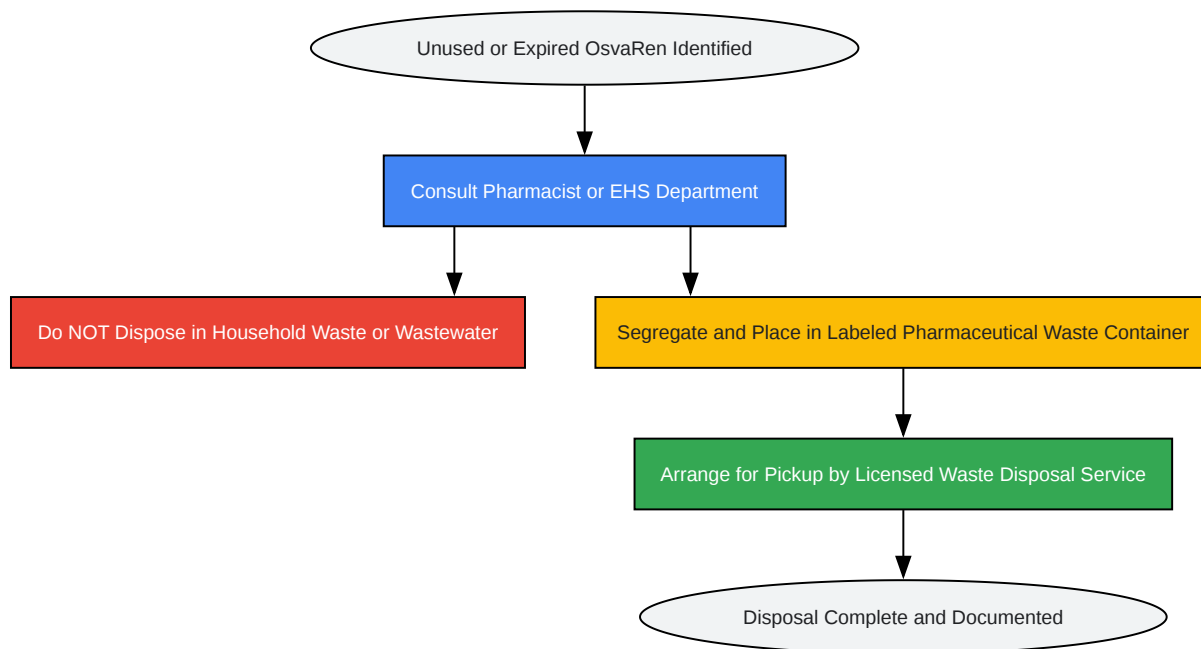
Disposal Protocol

The primary recommendation for the disposal of **OsvaRen** is to consult with a pharmacist or a licensed waste disposal contractor.[2] Pharmaceutical products should not be disposed of via wastewater or household waste, as this can harm the environment.[2] For laboratory settings, the following step-by-step procedure should be followed.

- Segregation: Isolate the **OsvaRen** tablets intended for disposal from other chemical waste.
- Containerization: Place the tablets in a designated, clearly labeled, and sealed container for pharmaceutical waste.
- Consultation: Contact your institution's Environmental Health and Safety (EHS) department or a licensed pharmaceutical waste disposal service to arrange for proper disposal.
- Documentation: Maintain a record of the disposed of materials, including the product name, quantity, and date of disposal, in accordance with institutional and local regulations.
- Regulatory Compliance: Ensure that the disposal method complies with all federal, state, and local regulations for pharmaceutical waste. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
[7]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **OsvaRen**.



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OsvaRen Disposal Workflow

Disclaimer: This information is intended as a guide and does not replace the need to adhere to specific institutional and regulatory requirements. Always consult your local EHS department for detailed instructions.

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